

gw8510 stability and storage conditions

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Compound of Interest

Compound Name: **gw8510**

Cat. No.: **B1672547**

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GW8510 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **GW8510**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **GW8510** powder?

A1: For long-term storage, **GW8510** powder should be stored at -20°C.[1][2][3][4] Some suppliers indicate that the compound is stable for at least four years under these conditions.[2]

Q2: How should I store **GW8510** for short-term use?

A2: For short-term use, **GW8510** powder can be stored at room temperature or between 0-4°C for days to weeks.[3][5] It is often shipped at ambient temperature, and this is considered acceptable for the duration of shipping.[1][3]

Q3: What is the best solvent for dissolving **GW8510**?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for **GW8510**.[1][2][3][4][5]

Q4: Are there any specific recommendations for preparing **GW8510** stock solutions?

A4: Yes, it is recommended to use freshly opened, hygroscopic DMSO for the best solubility.[\[1\]](#) To aid dissolution, sonication or gentle warming may be necessary.[\[4\]](#) Once prepared, it is best practice to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q5: How should I store **GW8510** stock solutions?

A5: **GW8510** stock solutions in DMSO should be stored at -80°C for long-term storage (up to 6 months or 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)[\[4\]](#)

Q6: Is **GW8510** sensitive to light?

A6: While extensive photostability data is not available, it is recommended to store **GW8510** in the dark.[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving GW8510 in DMSO	<ul style="list-style-type: none">- The concentration is too high.- The DMSO has absorbed moisture.- Insufficient mixing.	<ul style="list-style-type: none">- Check the solubility data from the supplier. Concentrations typically range from 1 mg/mL to 25 mg/mL.^{[1][2][4][5]}- Use freshly opened, anhydrous DMSO.^[1]- Use sonication or gentle warming (e.g., 45°C) to aid dissolution.^[4]
Precipitate Forms in Stock Solution After Freezing	<ul style="list-style-type: none">- The solution was not fully dissolved initially.- The storage temperature is not low enough.- Repeated freeze-thaw cycles.	<ul style="list-style-type: none">- Ensure the compound is completely dissolved before freezing. If necessary, gently warm and vortex the solution to redissolve the precipitate.- Store stock solutions at -80°C for optimal stability.^{[1][4]}- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.^[1]
Inconsistent Experimental Results	<ul style="list-style-type: none">- Degradation of the compound due to improper storage.- Inaccurate concentration of the stock solution.	<ul style="list-style-type: none">- Ensure that the storage conditions for both the solid compound and stock solutions are in line with the recommendations.- Verify the accuracy of the stock solution concentration. If possible, perform a quality control check.
Observed Cellular Toxicity at Low Concentrations	<ul style="list-style-type: none">- Solvent toxicity.- Off-target effects of the compound.	<ul style="list-style-type: none">- Prepare a vehicle control (DMSO alone) at the same final concentration used in your experiments to assess solvent toxicity.- Review literature for known off-target effects of GW8510. GW8510 is

a potent inhibitor of CDK2 and CDK5, but also inhibits other kinases at higher concentrations.[\[2\]](#)

Data Presentation

Table 1: Storage Conditions and Stability of **GW8510**

Form	Storage Condition	Duration	Stability	Source
Solid Powder	-20°C	Long-term (months to years)	≥ 4 years	[2] [3] [4]
Room Temperature	Short-term (days to weeks)	Stable for shipping		[1] [3] [5]
0 - 4°C	Short-term (days to weeks)	Stable	[3]	
In Solvent (DMSO)	-80°C	Up to 6 months - 1 year	Stable	[1] [4]
-20°C	Up to 1 month	Stable	[1]	

Table 2: Solubility of **GW8510**

Solvent	Concentration	Notes	Source
DMSO	25 mg/mL (55.62 mM)	Ultrasonic recommended; use newly opened DMSO.	[1]
1-10 mg/mL	Sparingly soluble.		[2]
18 mg/mL	-		[5]
20 mg/mL (44.49 mM)	Sonication is recommended.		[4]

Experimental Protocols

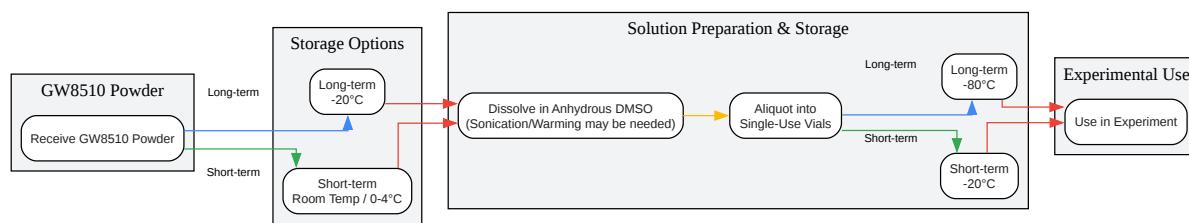
While specific, detailed experimental protocols are highly dependent on the research question, the following provides a general workflow for an in vitro cell-based assay using **GW8510**.

General Protocol for In Vitro Cell Viability Assay (e.g., MTT or CellTiter-Glo®)

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Preparation:
 - Prepare a concentrated stock solution of **GW8510** in sterile DMSO (e.g., 10 mM).
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed a non-toxic level (typically <0.5%).
- Cell Treatment: Remove the old medium from the cells and add the medium containing the various concentrations of **GW8510**. Include a vehicle control (medium with DMSO only) and a positive control for cell death if available.
- Incubation: Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Viability Assessment:

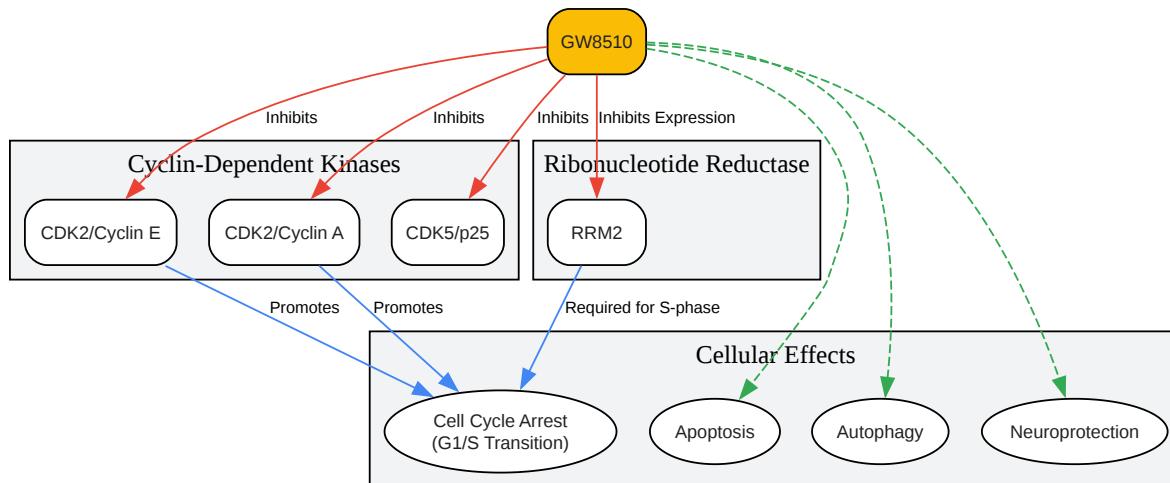
- Add the viability reagent (e.g., MTT or CellTiter-Glo®) to each well according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or luminescence using a plate reader.
- Data Analysis: Normalize the data to the vehicle control to determine the percentage of cell viability. Plot the results to determine the IC50 value of **GW8510** for the specific cell line.

Visualizations



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Caption: Decision workflow for the storage and handling of **GW8510**.

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Caption: Simplified signaling targets and cellular effects of **GW8510**.

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